

Hafnium Tetranitrate: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: *Hafnium tetranitrate*

Cat. No.: *B098167*

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CAS Number: 15509-05-4

This in-depth guide serves as a technical resource for researchers, scientists, and professionals in drug development, providing essential information on **Hafnium Tetranitrate**. The following sections detail its chemical and physical properties, comprehensive safety data, and procedural protocols derived from safety data sheets.

Core Data Summary

Hafnium Tetranitrate, with the chemical formula $\text{Hf}(\text{NO}_3)_4$, is a compound of interest in various research and development applications.^[1] The following tables summarize the key quantitative data available for this compound. It is important to note that a dedicated safety data sheet for pure **Hafnium Tetranitrate** is not readily available; therefore, the safety and hazard information is compiled from data on related compounds such as Hafnium in nitric acid solution and Hafnium Oxynitrate.

Identifier	Value
CAS Number	15509-05-4 ^{[1][2][3][4][5][6]}
Molecular Formula	$\text{HfN}_4\text{O}_{12}$ ^{[3][4][7]}
Molecular Weight	426.51 g/mol ^[4]

Physical and Chemical Properties	Value
Appearance	White crystals[1]
Boiling Point	83°C at 760 mmHg[4]
Solubility in Water	Moderately soluble[1]

Safety and Hazard Information

The following tables outline the hazard identification and precautionary statements associated with hafnium nitrate compounds. This information is critical for ensuring safe handling and use in a laboratory setting.

GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Oxidizing solids	Not specified	H272: May intensify fire; oxidizer[1]
Skin Corrosion/Irritation	1B	H314: Causes severe skin burns and eye damage[8]
Serious Eye Damage/Eye Irritation	1	H319: Causes serious eye irritation[1]
Specific target organ toxicity — Single exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation[1]

Precautionary Statements

Code	Statement
P210	Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[1]
P220	Keep/Store away from clothing/combustible materials.[1]
P260	Do not breathe fumes, mists, vapors, or spray. [8]
P264	Wash hands thoroughly after handling.[8]
P280	Wear protective gloves, protective clothing, and eye protection.[8]
P301 + P330 + P331	IF SWALLOWED: Rinse mouth. Do NOT induce vomiting.[8]
P303 + P361 + P353	IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.[8]
P304 + P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.[8]
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[8]
P310	Immediately call a POISON CENTER or doctor/physician.[8]
P405	Store locked up.[1][8]
P501	Dispose of contents/container in accordance with local regulations.[1][8]

Experimental Protocols

The following protocols are derived from the safety data sheets for handling accidental exposure to hafnium nitrate solutions. These procedures should be clearly understood and

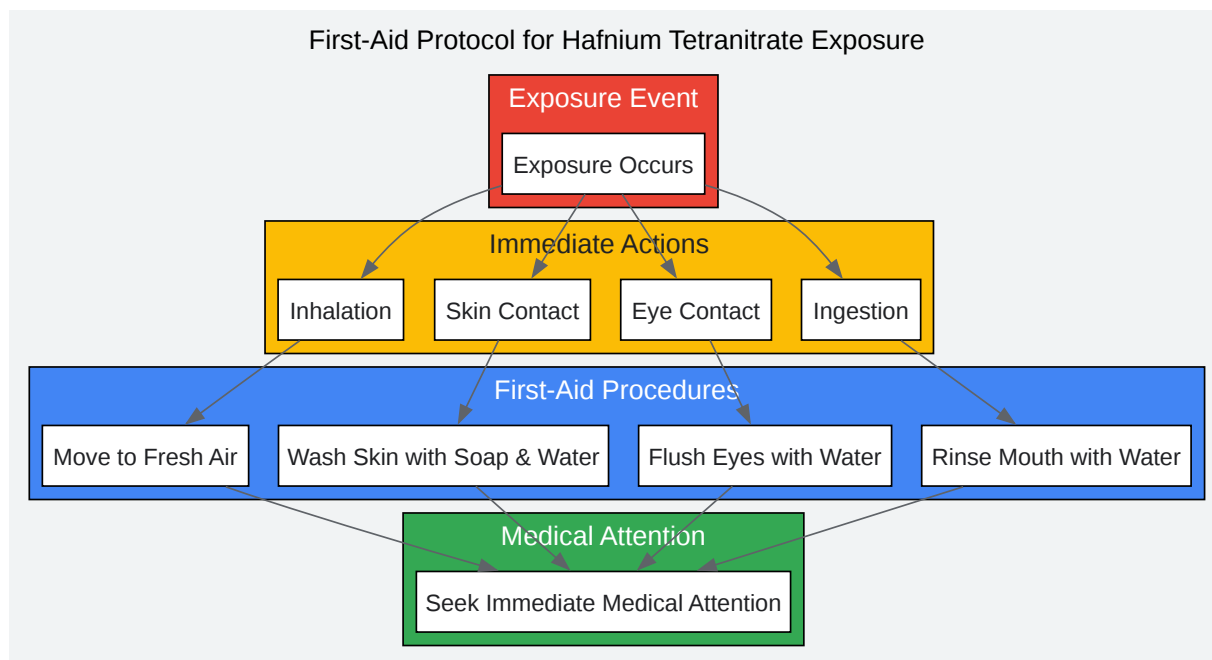
readily accessible in any laboratory where this compound is used.

First-Aid Measures

- **Inhalation:** If adverse effects occur, move the individual to an uncontaminated area. If the person is not breathing, provide artificial respiration or oxygen by qualified personnel. Seek immediate medical attention.
- **Skin Contact:** Immediately wash the affected skin with soap and water for at least 15 minutes while removing contaminated clothing and shoes. Get immediate medical attention. Contaminated clothing should be thoroughly cleaned and dried before reuse. Contaminated shoes should be destroyed.
- **Eye Contact:** Immediately flush the eyes, including under the eyelids, with copious amounts of water for at least 15 minutes. Seek immediate medical attention.
- **Ingestion:** Contact a poison control center immediately for instructions. Do not induce vomiting. Give water to rinse out the mouth. Never give liquids to a person who is losing consciousness or is unconscious. If vomiting occurs, keep the head lower than the hips to prevent aspiration. If the person is not breathing, provide artificial respiration by qualified personnel. Seek immediate medical attention.

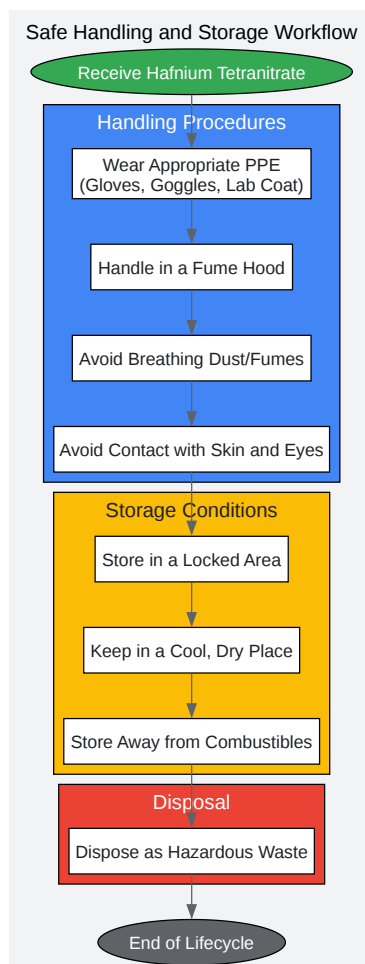
Visualized Workflows

The following diagrams illustrate key safety and experimental workflows.



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Caption: First-Aid Protocol for **Hafnium Tetranitrate** Exposure.



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Caption: Safe Handling and Storage Workflow.

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